

Technical Synthesis Guide: 1-(3,5-Dimethylisoxazol-4-yl)propan-2-amine

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Compound of Interest

Compound Name: 1-(Dimethyl-1,2-oxazol-4-yl)propan-2-amine

CAS No.: 893641-16-2

Cat. No.: B3296444

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Executive Summary

This technical guide details the synthesis pathway for 1-(3,5-dimethylisoxazol-4-yl)propan-2-amine, a heterocyclic bioisostere of amphetamine. In this structure, the phenyl ring of the phenethylamine scaffold is replaced by a 3,5-dimethylisoxazole moiety. This modification is frequently explored in medicinal chemistry to modulate metabolic stability, lipophilicity, and binding affinity at monoamine transporters.

The protocol focuses on a two-step sequence: a Henry Reaction (Nitroaldol Condensation) followed by a Hydride Reduction. This route is selected for its scalability, high atom economy, and the commercial availability of the starting material, 3,5-dimethylisoxazole-4-carbaldehyde.

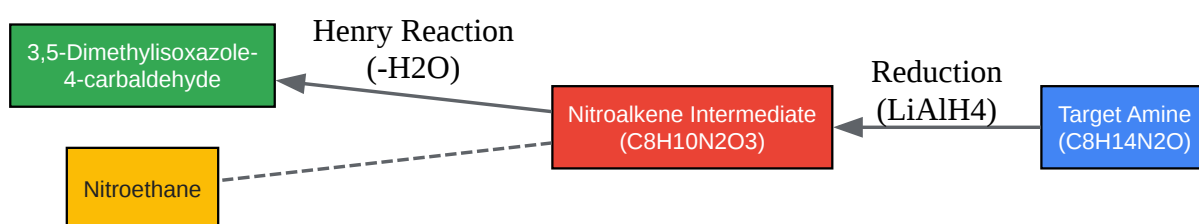
Retrosynthetic Analysis

The target molecule is a primary amine with a propyl chain attached to the 4-position of the isoxazole ring. The most logical disconnection occurs at the C-N bond (reductive amination) or the C-C bond alpha to the ring (Henry reaction).

- Target: 1-(3,5-dimethylisoxazol-4-yl)propan-2-amine
- Precursor A (Intermediate): 3,5-Dimethyl-4-(2-nitropropen-1-yl)isoxazole
- Starting Material: 3,5-Dimethylisoxazole-4-carbaldehyde + Nitroethane

Pathway Logic[1]

- C-C Bond Formation: The aldehyde functionality at C4 is condensed with nitroethane to form the nitroalkene.
- Functional Group Interconversion: The nitroalkene is reduced to the amine.[1] Lithium Aluminum Hydride (LiAlH₄) is chosen over catalytic hydrogenation (H₂/Pd) to prevent the reductive cleavage of the labile N-O bond within the isoxazole ring.



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Figure 1: Retrosynthetic disconnection showing the conversion of the aldehyde to the target amine via a nitroalkene intermediate.

Experimental Protocol

Phase 1: Henry Reaction (Nitroalkene Synthesis)

Objective: Condensation of 3,5-dimethylisoxazole-4-carbaldehyde with nitroethane to yield 3,5-dimethyl-4-(2-nitropropenyl)isoxazole.

Reagents & Materials

Component	Equiv.	Role
3,5-Dimethylisoxazole-4-carbaldehyde	1.0	Substrate
Nitroethane	5.0 - 10.0	Reagent & Solvent carrier
Ammonium Acetate	0.5	Catalyst
Glacial Acetic Acid	Solvent	Reaction Medium

Methodology

- Setup: Equip a round-bottom flask with a magnetic stir bar and a reflux condenser.
- Charging: Dissolve 3,5-dimethylisoxazole-4-carbaldehyde (10 mmol) in glacial acetic acid (20 mL).
- Addition: Add nitroethane (50 mmol) and ammonium acetate (5 mmol).
- Reflux: Heat the mixture to gentle reflux (approx. 100–110°C) for 2–4 hours. Monitor via TLC (Solvent: 20% EtOAc/Hexane) for the disappearance of the aldehyde spot.
 - Mechanistic Insight: The ammonium acetate generates ammonia in situ, forming an imine intermediate which facilitates deprotonation of nitroethane, followed by nucleophilic attack and dehydration.
- Workup:
 - Cool reaction mixture to room temperature.
 - Pour into ice-cold water (100 mL). The product typically precipitates as a yellow solid.
 - If oil forms, extract with Dichloromethane (DCM) (3 x 30 mL), wash organic phase with brine, dry over anhydrous MgSO₄, and evaporate.
- Purification: Recrystallize from Isopropanol (IPA) or Ethanol/Water to yield yellow needles.

Phase 2: Hydride Reduction

Objective: Reduction of the nitroalkene double bond and nitro group to the primary amine.

CRITICAL WARNING: Isoxazole rings are sensitive to reductive cleavage (N-O bond breakage). Avoid catalytic hydrogenation (Raney Ni or Pd/C) unless strictly controlled. LiAlH₄

is preferred for preserving the heterocycle under controlled conditions.

Reagents & Materials

Component	Equiv.	Role
Nitroalkene Intermediate	1.0	Substrate
LiAlH ₄ (1.0M in THF)	4.0	Reducing Agent
Anhydrous THF	Solvent	Medium
2-Propanol / NaOH	Quench	Workup Reagents

Methodology

- Inert Atmosphere: Flame-dry a 3-neck flask and flush with Argon or Nitrogen.
- Catalyst Prep: Charge flask with anhydrous THF and LiAlH₄ (4 equivalents). Cool to 0°C in an ice bath.
- Addition: Dissolve the nitroalkene intermediate in anhydrous THF. Add this solution dropwise to the LiAlH₄ slurry.
 - Note: The reaction is highly exothermic. Maintain internal temperature < 10°C during addition to prevent side reactions.
- Reaction: Once addition is complete, allow the mixture to warm to room temperature, then heat to reflux for 4–6 hours.

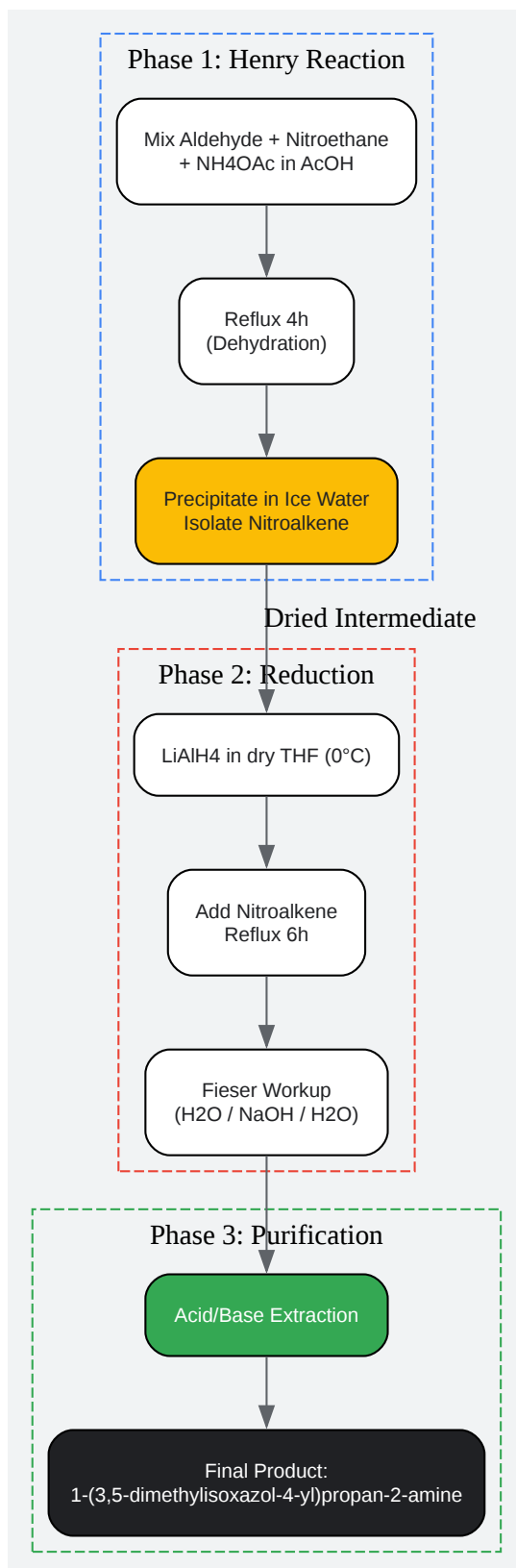
- Color Change: The yellow color of the nitroalkene should fade to a grey/white suspension.
- Quenching (Fieser Method):
 - Cool to 0°C.
 - Carefully add water (x mL), then 15% NaOH (x mL), then water (3x mL), where x = grams of LiAlH used.
 - Stir until a granular white precipitate (Lithium Aluminate salts) forms.
- Isolation: Filter off the salts. Evaporate the filtrate to obtain the crude amine oil.

Phase 3: Purification (Acid-Base Extraction)

To ensure pharmaceutical-grade purity (removing non-basic side products):

- Dissolve crude oil in dilute HCl (1M).
- Wash the aqueous acidic layer with DCM (removes neutral impurities/unreacted starting material). Discard organic layer.
- Basify the aqueous layer to pH > 12 using 20% NaOH.
- Extract the freebase amine into DCM (3 x).
- Dry over NaSO and evaporate to yield the pure amine oil.
- Optional: Generate the Hydrochloride salt by bubbling dry HCl gas through an ethereal solution of the amine.

Workflow Visualization



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Figure 2: Operational workflow from starting materials to purified amine.

Analytical Characterization (Expected)

Researchers should validate the product using the following spectral markers:

- ¹H NMR (CDCl₃, 400 MHz):
 - 1.10 (d, 3H, -CH₃ of propyl chain).
 - 2.20 & 2.35 (s, 6H, Isoxazole -CH₃ groups).
 - 2.50–2.70 (m, 2H, Benzylic-like -CH₂-).
 - 3.10–3.20 (m, 1H, Methine -CH-).
- IR Spectroscopy:
 - Absence of 1350/1530 cm⁻¹ (Nitro stretch).
 - Presence of 3300–3400 cm⁻¹ (Primary amine N-H stretch).
 - Presence of 1600–1650 cm⁻¹ (C=N / C=C of isoxazole ring).

Safety & Compliance

- Chemical Hazards:
 - Nitroethane: Flammable and suspected of causing genetic defects. Use in a fume hood.

- LiAlH

: Reacts violently with water/moisture liberating hydrogen gas. Standard Class D fire protocols apply.

- Isoxazole Stability: The isoxazole ring is stable to acid but labile to strong bases at high temperatures and reducing conditions (hydrogenolysis). The protocol above uses LiAlH, which preserves the ring under reflux, whereas catalytic hydrogenation (e.g., H/Pd-C) often cleaves the N-O bond to form enaminoketones [1].
- Regulatory Status: This compound is a structural analogue of amphetamine. While it may be intended for receptor binding studies (e.g., TAAR1 or MAT), researchers must verify local scheduling laws regarding "substantially similar" analogues before synthesis.

References

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Sources

- 1. Henry reaction - Wikipedia [en.wikipedia.org]

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